

A Technical Guide to L-Glutamine- $^{13}\text{C}_5,^{15}\text{N}_2$: Commercial Availability and Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Glutamine- $^{13}\text{C}_5,^{15}\text{N}_2$*

Cat. No.: *B3326793*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of L-Glutamine- $^{13}\text{C}_5,^{15}\text{N}_2$, a stable isotope-labeled compound crucial for metabolic research. This document details the product specifications from various suppliers, outlines a comprehensive experimental protocol for its use in metabolic flux analysis, and visualizes key metabolic pathways involving glutamine.

Commercial Availability and Specifications

L-Glutamine- $^{13}\text{C}_5,^{15}\text{N}_2$ is a non-essential amino acid where all five carbon atoms are replaced with the stable isotope ^{13}C , and both nitrogen atoms are replaced with the stable isotope ^{15}N . This labeling makes it an invaluable tracer for studying a wide range of metabolic processes without the concerns of radioactivity. Several chemical suppliers offer this compound with high isotopic and chemical purity, making it suitable for sensitive analytical techniques such as mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

Below is a summary of the typical product specifications available from leading commercial suppliers.

Supplier Product Specifications

Supplier	Catalog Number (Example)	Isotopic Purity	Chemical Purity	Formula	Molecular Weight (g/mol)	CAS Number
Sigma-Aldrich	607983	98 atom % ¹³ C, 98 atom % ¹⁵ N	≥95% (CP)	H ₂ ¹⁵ N ¹³ CO(¹³ CH ₂) ₂ ¹³ C H(¹⁵ NH ₂) ¹³ CO ₂ H	153.09	285978-14-5
Cambridge Isotope Laboratories, Inc.	CNLM-1275-H	99% ¹³ C, 99% ¹⁵ N	≥98%	H ₂ NCO(C H ₂) ₂ CH(*N H ₂)COOH	153.10	285978-14-5
DC Chemicals	DC48460	Not specified	Not specified	¹³ C ₅ H ₁₀ ¹⁵ N ₂ O ₃	153.09	285978-14-5
MedchemExpress	HY-N0390S6	Not specified	98.0%	Not specified	153.09	285978-14-5
Cenmed Enterprises	C007B-364546	Not specified	≥98.0%	[¹³ C] ₅ H ₁₀ [¹⁵ N] ₂ O ₃	153.09	285978-14-5
CortecNet	CCN1000P01	Not specified	98%	Not specified	Not specified	Not specified

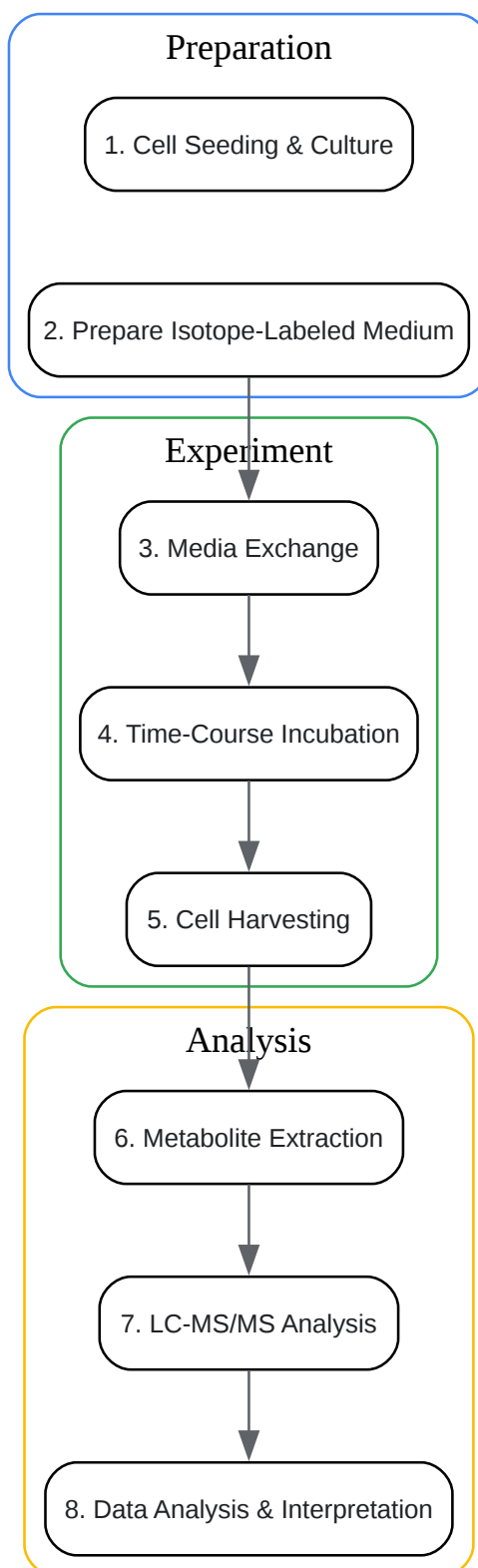
Physical and Chemical Properties

Property	Value
Appearance	Solid/Powder
Melting Point	185 °C (decomposes)[1]
Optical Activity	[α] _{25/D} +33.0°, c = 2 in 5 M HCl[1]
Storage	Room temperature or -20°C for long-term storage[2]

Experimental Protocol: ^{13}C , ^{15}N -Glutamine Tracer Analysis in Cultured Cells

This protocol outlines a typical workflow for a stable isotope tracer experiment using L-Glutamine- $^{13}\text{C}_5$, $^{15}\text{N}_2$ to investigate glutamine metabolism in a cell culture model.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Experimental workflow for tracer analysis.

Detailed Methodologies

1. Cell Seeding and Culture:

- Seed cells in appropriate culture vessels (e.g., 6-well plates or 10 cm dishes) at a density that will ensure they are in the exponential growth phase at the time of the experiment.
- Culture cells in standard growth medium until they reach the desired confluency (typically 70-80%).

2. Preparation of Isotope-Labeled Medium:

- Prepare a custom growth medium that is deficient in glutamine.
- Reconstitute the L-Glutamine- $^{13}\text{C}_5,^{15}\text{N}_2$ to the desired final concentration (e.g., 2 mM) in the glutamine-free medium.
- Ensure all other medium components (e.g., glucose, serum, antibiotics) are consistent with the standard growth medium.

3. Media Exchange:

- Aspirate the standard growth medium from the cultured cells.
- Gently wash the cells once with pre-warmed phosphate-buffered saline (PBS) to remove any residual unlabeled glutamine.
- Add the pre-warmed isotope-labeled medium to the cells.

4. Time-Course Incubation:

- Incubate the cells in the isotope-labeled medium for a predetermined time course (e.g., 0, 1, 4, 8, 24 hours) to monitor the incorporation of the stable isotopes into downstream metabolites. The optimal time points will depend on the specific metabolic pathways and cell type being investigated.

5. Cell Harvesting:

- At each time point, rapidly aspirate the labeled medium.
- Immediately wash the cells with ice-cold PBS to quench metabolic activity.
- For adherent cells, scrape them into a pre-chilled tube. For suspension cells, pellet them by centrifugation at a low speed.

6. Metabolite Extraction:

- Add a pre-chilled extraction solvent (e.g., 80% methanol) to the cell pellet or plate.
- Vortex or scrape thoroughly to ensure complete lysis and extraction.
- Centrifuge at high speed to pellet cellular debris.
- Collect the supernatant containing the extracted metabolites.

7. LC-MS/MS Analysis:

- Analyze the metabolite extracts using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.
- Develop a targeted method to detect and quantify the mass isotopologues of glutamine and its downstream metabolites (e.g., glutamate, α -ketoglutarate, other amino acids, and TCA cycle intermediates).

8. Data Analysis and Interpretation:

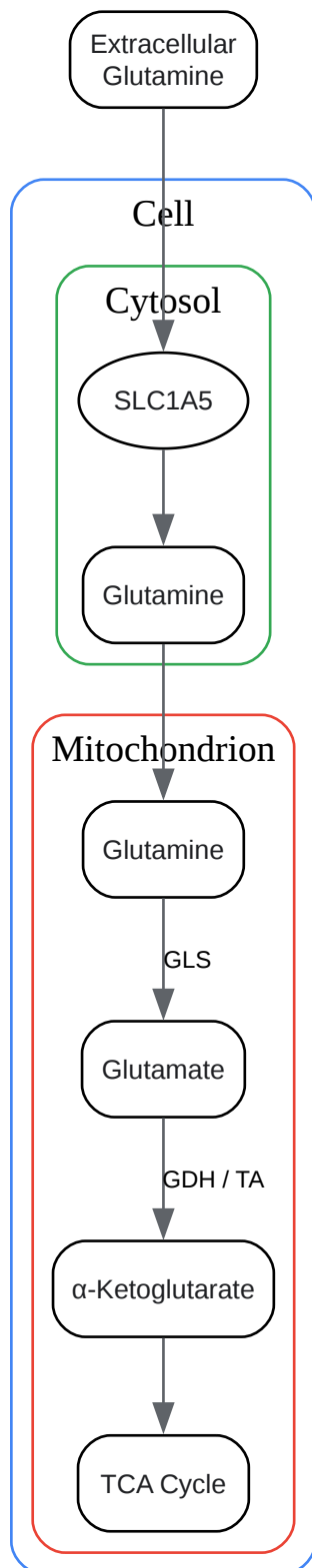
- Process the raw LC-MS/MS data to determine the fractional enrichment of ^{13}C and ^{15}N in each metabolite at each time point.
- Use this data to calculate metabolic flux rates and elucidate the contributions of glutamine to various metabolic pathways.

Key Signaling Pathways in Glutamine Metabolism

Glutamine plays a central role in cellular metabolism, contributing to energy production, biosynthesis, and redox balance. The following diagrams illustrate the primary metabolic fates

of glutamine.

Glutaminolysis Pathway

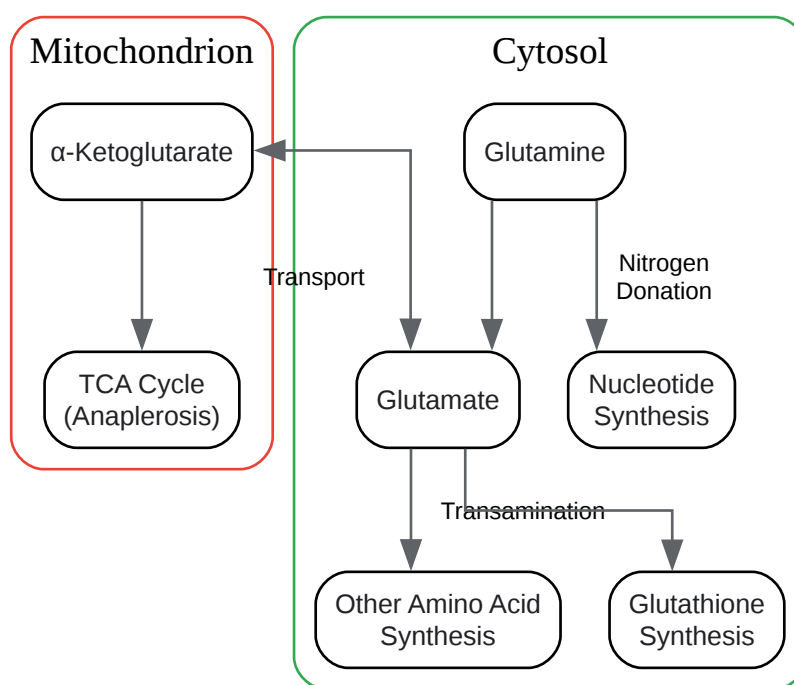


[Click to download full resolution via product page](#)

Overview of the glutaminolysis pathway.

Glutamine is transported into the cell and subsequently into the mitochondria. In the mitochondrial matrix, glutaminase (GLS) converts glutamine to glutamate. Glutamate is then converted to the tricarboxylic acid (TCA) cycle intermediate α -ketoglutarate by either glutamate dehydrogenase (GDH) or a transaminase (TA).

Anaplerotic and Biosynthetic Roles of Glutamine



[Click to download full resolution via product page](#)

Anaplerotic and biosynthetic fates of glutamine.

Glutamine-derived α -ketoglutarate replenishes the TCA cycle, a process known as anaplerosis. In the cytosol, the amide nitrogen of glutamine is a key donor for nucleotide biosynthesis. The carbon skeleton of glutamine, via glutamate, contributes to the synthesis of other non-essential amino acids and the antioxidant glutathione.

This technical guide provides a foundational understanding of the commercial landscape and practical application of L-Glutamine- $^{13}\text{C}_5,^{15}\text{N}_2$ for researchers in the life sciences. The provided

data and protocols serve as a starting point for designing and executing robust metabolic tracer studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. L-谷氨酰胺- $^{13}\text{C}_5,^{15}\text{N}_2$ 98 atom % ^{13}C , 98 atom % ^{15}N | Sigma-Aldrich [sigmaaldrich.com]
- 2. L-Glutamine- $^{13}\text{C}_5,^{15}\text{N}_2$ Datasheet DC Chemicals [dcchemicals.com]
- To cite this document: BenchChem. [A Technical Guide to L-Glutamine- $^{13}\text{C}_5,^{15}\text{N}_2$: Commercial Availability and Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3326793#commercial-availability-of-l-glutamine-13c5-15n2>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com